

Application Notes and Protocols: 4-Naphthalen-1-yl-4-oxo-butyric Acid

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Compound of Interest

Compound Name: 4-Naphthalen-1-yl-4-oxo-butyric acid

Cat. No.: B119463

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Naphthalen-1-yl-4-oxo-butyric acid, also known as γ -oxo-1-naphthalenebutanoic acid, is a keto-acid derivative of naphthalene. Its structure, featuring a naphthalene moiety linked to a butyric acid chain with a ketone functional group, makes it a valuable intermediate in organic synthesis. This class of compounds, aryl-oxo-butyric acids, serves as a scaffold for the synthesis of various heterocyclic compounds and has been explored for potential therapeutic applications. The naphthalene group, a bicyclic aromatic system, is found in numerous biologically active molecules, suggesting that derivatives of **4-naphthalen-1-yl-4-oxo-butyric acid** could exhibit interesting pharmacological properties.

This document provides detailed experimental protocols for the synthesis of **4-naphthalen-1-yl-4-oxo-butyric acid** and its subsequent reduction. It also explores its potential applications in drug development, drawing parallels with structurally related compounds that have shown promise in preclinical studies.

Data Presentation

Physicochemical Properties

Property	Value	Reference
CAS Number	4653-13-8	[1][2][3]
Molecular Formula	C ₁₄ H ₁₂ O ₃	[1][2]
Molecular Weight	228.24 g/mol	[1]
Appearance	Solid	[1]
Melting Point	127-128 °C	[1]
Boiling Point	459.6 °C at 760 mmHg	[2]
Water Solubility	Very slightly soluble	[1]

Spectral Data Summary

Spectroscopy	Data
¹ H NMR	Spectral data available in public databases such as PubChem.
¹³ C NMR	Spectral data available in public databases such as PubChem.
Mass Spectrometry	Expected m/z for [M+H] ⁺ : 229.0808

Experimental Protocols

Protocol 1: Synthesis of 4-Naphthalen-1-yl-4-oxo-butyric acid via Friedel-Crafts Acylation

This protocol describes the synthesis of the title compound by the acylation of naphthalene with succinic anhydride using aluminum chloride as a Lewis acid catalyst.[4][5]

Materials:

- Naphthalene
- Succinic anhydride

- Anhydrous aluminum chloride (AlCl_3)
- Nitrobenzene (solvent)
- Concentrated Hydrochloric Acid (HCl)
- Ice
- 5% (w/v) Sodium bicarbonate solution
- Ether
- Distilled water
- Anhydrous sodium sulfate (Na_2SO_4)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser with a calcium chloride drying tube
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Ice bath
- Beakers and Erlenmeyer flasks
- Büchner funnel and filter flask
- Steam distillation apparatus (optional, for nitrobenzene removal)

Procedure:

- **Reaction Setup:** In a clean, dry three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, add naphthalene and succinic anhydride.
- **Solvent Addition:** Add nitrobenzene to the flask to dissolve the reactants.
- **Catalyst Addition:** Cool the mixture in an ice bath. Slowly and portion-wise, add anhydrous aluminum chloride through the dropping funnel with continuous stirring. The temperature should be maintained below 10 °C during the addition.
- **Reaction:** After the complete addition of AlCl_3 , remove the ice bath and allow the reaction mixture to warm to room temperature. Then, heat the mixture under reflux for 3-4 hours.
- **Workup:** Cool the reaction mixture to room temperature and pour it slowly onto a mixture of crushed ice and concentrated hydrochloric acid with vigorous stirring.
- **Solvent Removal:** If nitrobenzene was used as a solvent, remove it by steam distillation.
- **Isolation of Crude Product:** The solid product will precipitate out. Collect the crude **4-naphthalen-1-yl-4-oxo-butyric acid** by vacuum filtration using a Büchner funnel.
- **Purification:** Wash the crude product with cold water. To purify, dissolve the crude solid in a 5% sodium bicarbonate solution. Extract the aqueous solution with ether to remove any non-acidic impurities. Acidify the aqueous layer with dilute hydrochloric acid to precipitate the purified product.
- **Drying:** Collect the purified product by vacuum filtration, wash with cold water, and dry in a desiccator over anhydrous sodium sulfate.

Protocol 2: Clemmensen Reduction of 4-Naphthalen-1-yl-4-oxo-butyric acid

This protocol describes the reduction of the ketone group in **4-naphthalen-1-yl-4-oxo-butyric acid** to a methylene group, yielding 4-(naphthalen-1-yl)butanoic acid.^{[6][7][8][9]}

Materials:

- **4-Naphthalen-1-yl-4-oxo-butyric acid**

- Zinc amalgam (Zn(Hg))
- Concentrated Hydrochloric Acid (HCl)
- Toluene
- Water
- Anhydrous magnesium sulfate (MgSO₄)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Standard laboratory glassware

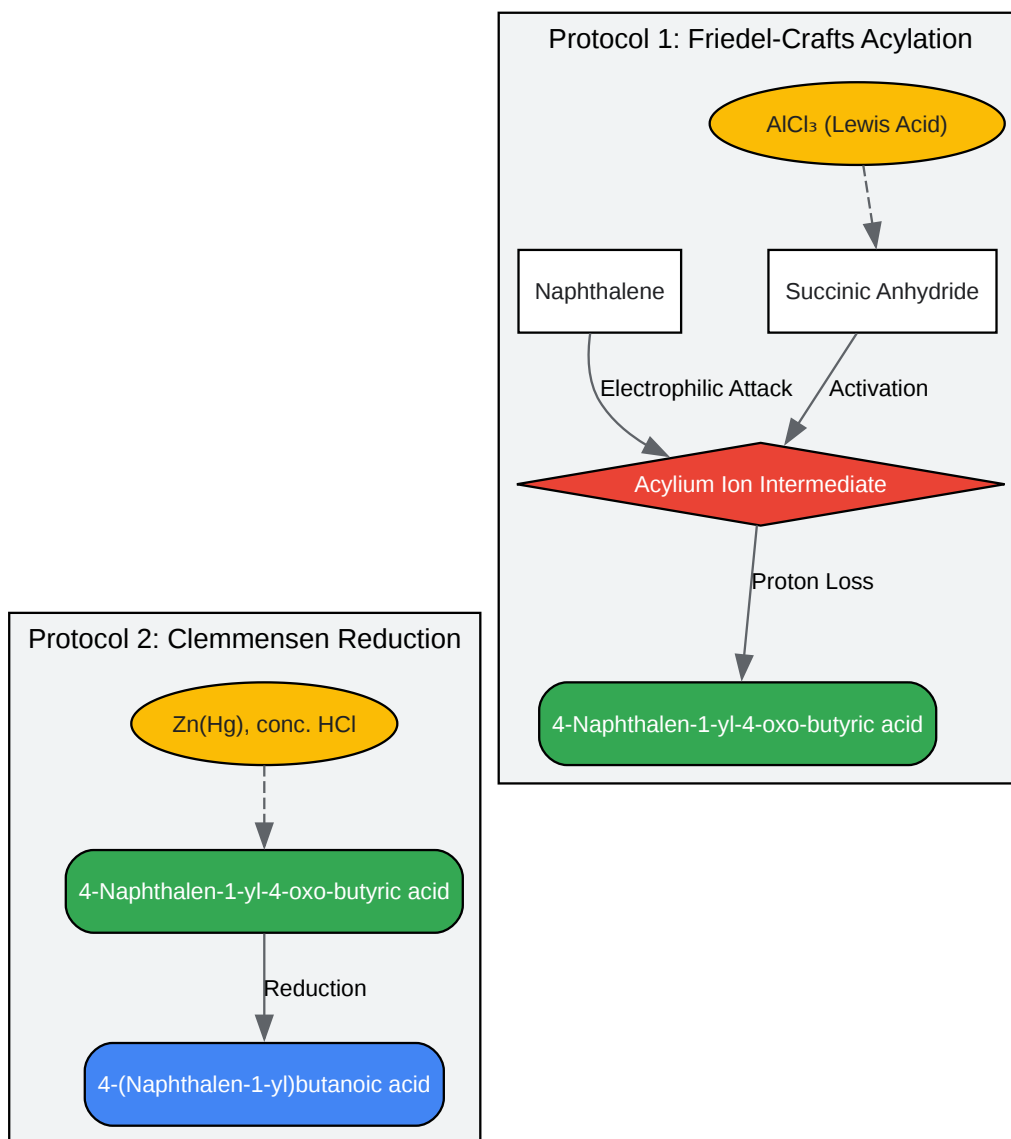
Procedure:

- Amalgamated Zinc Preparation: Prepare zinc amalgam by stirring zinc powder with a 5% mercuric chloride solution for a few minutes, then decanting the solution and washing the zinc with water.
- Reaction Setup: In a round-bottom flask, place the amalgamated zinc, concentrated hydrochloric acid, toluene, and **4-naphthalen-1-yl-4-oxo-butyric acid**.
- Reaction: Heat the mixture to reflux with vigorous stirring for 6-8 hours. Additional portions of concentrated HCl may be added during the reflux to maintain a strongly acidic environment.
- Workup: After cooling, separate the organic layer. Extract the aqueous layer with toluene.

- Purification: Combine the organic extracts and wash with water. Dry the organic layer over anhydrous magnesium sulfate.
- Isolation: Remove the solvent under reduced pressure to obtain the crude 4-(naphthalen-1-yl)butanoic acid. The product can be further purified by recrystallization or chromatography.

Mandatory Visualization

Synthesis of 4-Naphthalen-1-yl-4-oxo-butyric Acid and its Reduction

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Caption: Synthetic pathway for **4-Naphthalen-1-yl-4-oxo-butyric acid** and its subsequent reduction.

Application Notes

4-Naphthalen-1-yl-4-oxo-butyric acid and its derivatives hold potential in several areas of drug discovery and development, primarily due to the presence of the naphthalene core.

Potential as Anticancer Agents

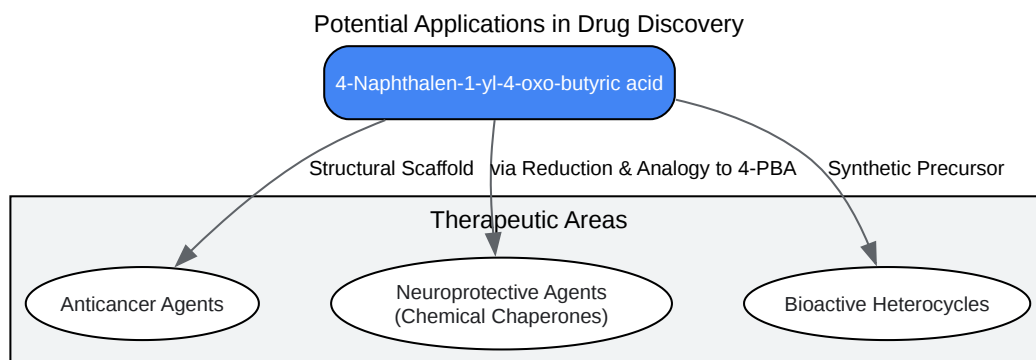
Naphthalene derivatives have been investigated for their anticancer activities.^{[10][11][12][13]} ^[14] The planar aromatic structure of naphthalene allows for intercalation with DNA, and various substituted naphthalenes have shown cytotoxic effects against different cancer cell lines. The butyric acid chain in the title compound also offers a point for further chemical modification to enhance biological activity and selectivity. For instance, it can be converted to amides or other derivatives to improve interactions with biological targets.^[15]

Potential in Neurodegenerative Diseases

There is growing interest in the development of chemical chaperones for the treatment of neurodegenerative diseases associated with protein misfolding and endoplasmic reticulum (ER) stress.^[16] 4-Phenylbutyric acid (4-PBA) is a known chemical chaperone. Given the structural similarity, naphthalene-containing butyric acid derivatives, such as 4-(naphthalen-1-yl)butanoic acid (the reduced form of the title compound), could be explored as potential mimics of 4-PBA with potentially improved efficacy or pharmacokinetic properties.

Precursor for Heterocyclic Synthesis

The bifunctional nature of **4-naphthalen-1-yl-4-oxo-butyric acid** (containing both a ketone and a carboxylic acid) makes it a versatile starting material for the synthesis of various heterocyclic compounds.^[17] These heterocyclic systems are often the core structures of many marketed drugs. For example, condensation of the keto-acid with hydrazines can lead to the formation of pyridazinone derivatives, which are known to possess a wide range of biological activities.



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Caption: Potential research applications for **4-Naphthalen-1-yl-4-oxo-butyric acid**.

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